Application Notes & Protocols: Aspartate-Histidine (Asp-His) Interactions in Affinity Chromatography

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Compound of Interest	
Compound Name:	*Asp-His*
CAS No.:	*22677-56-1*
Cat. No.:	*B3253753*

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Introduction

While the direct use of an immobilized Aspartate-Histidine (**Asp-His**) dipeptide as a ligand for affinity chromatography is not a widely documented or standard technique, the underlying principles of amino acid interactions are fundamental to many bioseparation processes. Histidine residues are pivotal in Immobilized Metal Affinity Chromatography (IMAC), a powerful and common method for purifying recombinant proteins. In this context, a polyhistidine-tag (His-tag) is genetically engineered onto the protein of interest, which then binds with high affinity to a resin chelated with divalent metal ions like Nickel (Ni^{2+}) or Cobalt (Co^{2+}).

This document provides a comprehensive overview of the principles and protocols for His-tag protein purification, a technique that leverages the unique properties of histidine. While not directly using an **Asp-His** ligand, this methodology is the most relevant and widely practiced application involving histidine in affinity chromatography.

Principle of His-Tag Affinity Chromatography

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His-tag affinity chromatography, a type of IMAC, is based on the strong and specific coordination bond between the imidazole ring of histidine residues and immobilized transition metal ions.[1][2] A sequence of six to ten histidine residues (a His-tag) is attached to the N- or C-terminus of a recombinant protein.[3] This tag allows the protein to be selectively captured from a complex mixture, such as a cell lysate, onto a stationary phase containing chelated metal ions.[4][5] Non-tagged proteins do not bind or bind weakly and are washed away. The purified His-tagged protein is then eluted by competing with a high concentration of a competitive agent like imidazole, or by lowering the pH.[1][6]

Experimental Protocols

Protocol 1: Purification of His-Tagged Proteins under Native Conditions

This protocol is suitable for soluble and correctly folded proteins where maintaining biological activity is crucial.

1. Resin Preparation and Equilibration:

- If starting with an uncharged resin, wash with 5 column volumes (CV) of sterile, deionized water.
- Charge the resin by incubating with a 100 mM solution of a metal salt (e.g., $NiSO_4$ or $CoCl_2$) for 30 minutes.
- Wash with 5 CV of deionized water to remove excess metal ions.
- Equilibrate the column with 10 CV of Binding Buffer.

2. Sample Preparation and Loading:

- Harvest cells expressing the His-tagged protein and resuspend in Binding Buffer.
- Lyse the cells using appropriate methods (e.g., sonication, French press) on ice.
- Clarify the lysate by centrifugation (e.g., 12,000 x g for 30 minutes at 4°C) to pellet cell debris.

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- Collect the supernatant containing the soluble His-tagged protein.
- Load the clarified lysate onto the equilibrated column at a flow rate recommended by the resin manufacturer.

3. Washing:

- Wash the column with 10-20 CV of Wash Buffer to remove non-specifically bound proteins.
- Monitor the absorbance at 280 nm until it returns to baseline.

4. Elution:

- Elute the bound His-tagged protein with 5-10 CV of Elution Buffer.
- Collect fractions and monitor the protein concentration using a protein assay (e.g., Bradford) or by measuring absorbance at 280 nm.

5. Analysis and Downstream Processing:

- Analyze the collected fractions for purity using SDS-PAGE.
- Pool the fractions containing the purified protein.
- If necessary, remove the imidazole and metal ions by dialysis or buffer exchange chromatography.

Protocol 2: Purification of His-Tagged Proteins under Denaturing Conditions

This protocol is used for proteins that are expressed in inclusion bodies or are otherwise insoluble.

1. Resin Preparation and Equilibration:

- Follow the same steps as in the native conditions protocol, but use buffers containing a denaturing agent (e.g., 8 M urea or 6 M guanidine-HCl).

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2. Sample Preparation and Loading:

- Harvest cells and resuspend in a denaturing Binding Buffer.
- Lyse the cells and solubilize the inclusion bodies by stirring or sonication in the denaturing buffer.
- Clarify the lysate by centrifugation.
- Load the supernatant onto the equilibrated column.

3. Washing:

- Wash the column with 10-20 CV of denaturing Wash Buffer.

4. Elution:

- Elute the protein with 5-10 CV of denaturing Elution Buffer.
- Collect and analyze fractions as described for native purification.

5. Protein Refolding (if necessary):

- The purified, denatured protein may need to be refolded to regain its biological activity. This is typically achieved by gradually removing the denaturant through methods like dialysis or rapid dilution.

Data Presentation

Table 1: Typical Buffer Compositions for His-Tag Affinity Chromatography

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Buffer Type	Component	Concentration (Native)	Concentration (Denaturing)	Purpose
Binding Buffer	Sodium Phosphate	50 mM	50 mM	Buffering agent
NaCl	300-500 mM	300-500 mM	Reduces ionic interactions	
Imidazole	10-20 mM	10-20 mM	Reduces non-specific binding	
Denaturant	-	8 M Urea or 6 M Guanidine-HCl	Solubilizes inclusion bodies	
pH	8.0	8.0	Promotes His-tag binding	
Wash Buffer	Sodium Phosphate	50 mM	50 mM	Buffering agent
NaCl	300-500 mM	300-500 mM	Reduces ionic interactions	
Imidazole	20-40 mM	20-40 mM	Removes weakly bound proteins	
Denaturant	-	8 M Urea or 6 M Guanidine-HCl	Maintains protein denaturation	
pH	8.0	8.0	Maintains His-tag binding	
Elution Buffer	Sodium Phosphate	50 mM	50 mM	Buffering agent
NaCl	300-500 mM	300-500 mM	Reduces ionic interactions	
Imidazole	250-500 mM	250-500 mM	Competes for binding to elute protein	

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Denaturant	-	8 M Urea or 6 M Guanidine-HCl	Maintains protein denaturation
pH	8.0	8.0	Facilitates elution

Table 2: General Performance Characteristics of His-Tag Affinity Resins

Parameter	Typical Value	Notes
Binding Capacity	5 - 40 mg/mL of resin	Varies depending on the resin, metal ion, and target protein.
Purity	>90% in a single step	Can be improved with optimization of wash conditions.
Recovery	80 - 95%	Dependent on the protein and elution conditions.
Metal Ion Preference	Ni^{2+}, Co^{2+}, Cu^{2+}, Zn^{2+}	Ni^{2+} offers high capacity, while Co^{2+} can provide higher purity. [3]

Visualizations

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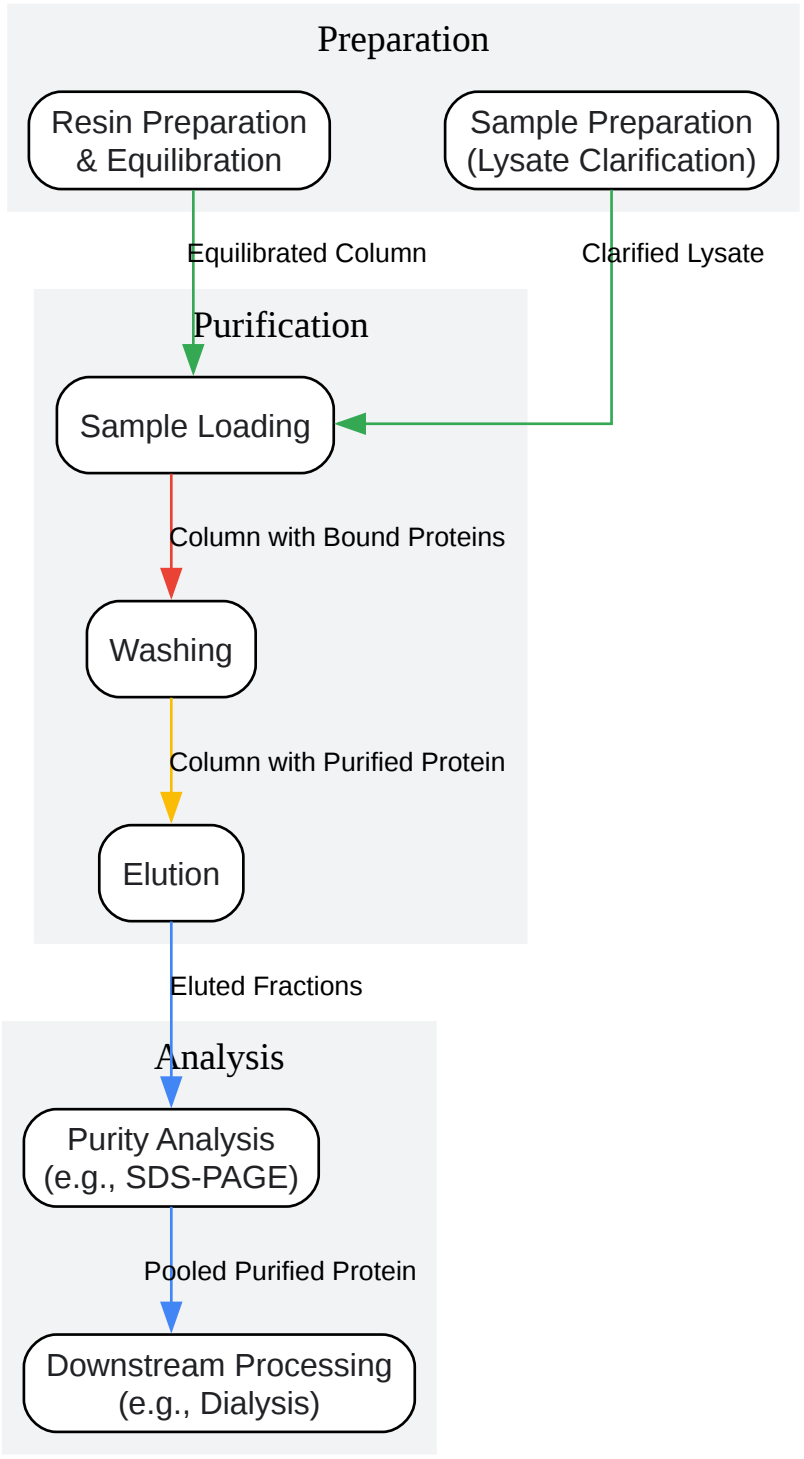

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Caption: General workflow for affinity chromatography.

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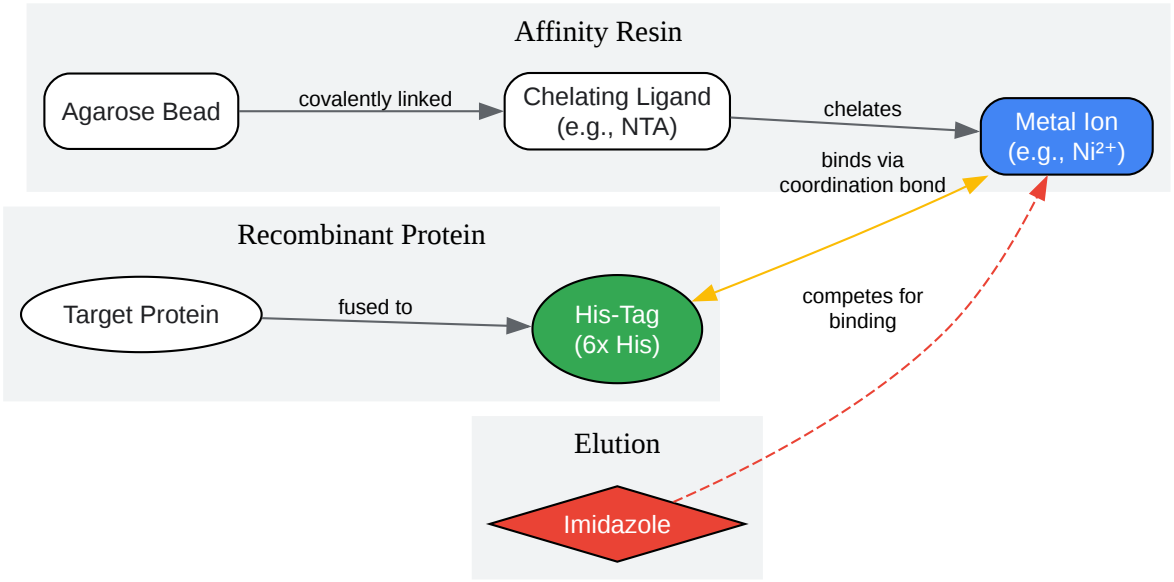

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Caption: Mechanism of His-tag binding and elution.

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